

2-(Bromomethyl)benzaldehyde vs 2-(Chloromethyl)benzaldehyde reactivity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2-(Bromomethyl)benzaldehyde

CAS No.: 60633-91-2

Cat. No.: S683604

[Get Quote](#)

Comparative Reactivity Data

The table below summarizes the key experimental findings for **2-(bromomethyl)benzaldehyde** and 2-(chloromethyl)benzaldehyde from a study on bioreduction:

Compound	Role in Reaction	Key Experimental Observation	Yield of Final Product (4-phenyl-2-butanone)
2-(Bromomethyl)benzaldehyde	Substrate (as α -bromomethylenone)	Underwent a reduction-elimination-reduction sequence more efficiently than its chloro counterpart [1].	87% (when reaction of intermediate halohydrin was performed with 1,3-dinitrobenzene) [1].
2-(Chloromethyl)benzaldehyde	Substrate (as α -chloromethylenone)	Underwent the same reaction sequence but less efficiently than the bromo compound [1].	38% (when reaction of intermediate halohydrin was performed with 1,3-dinitrobenzene) [1].

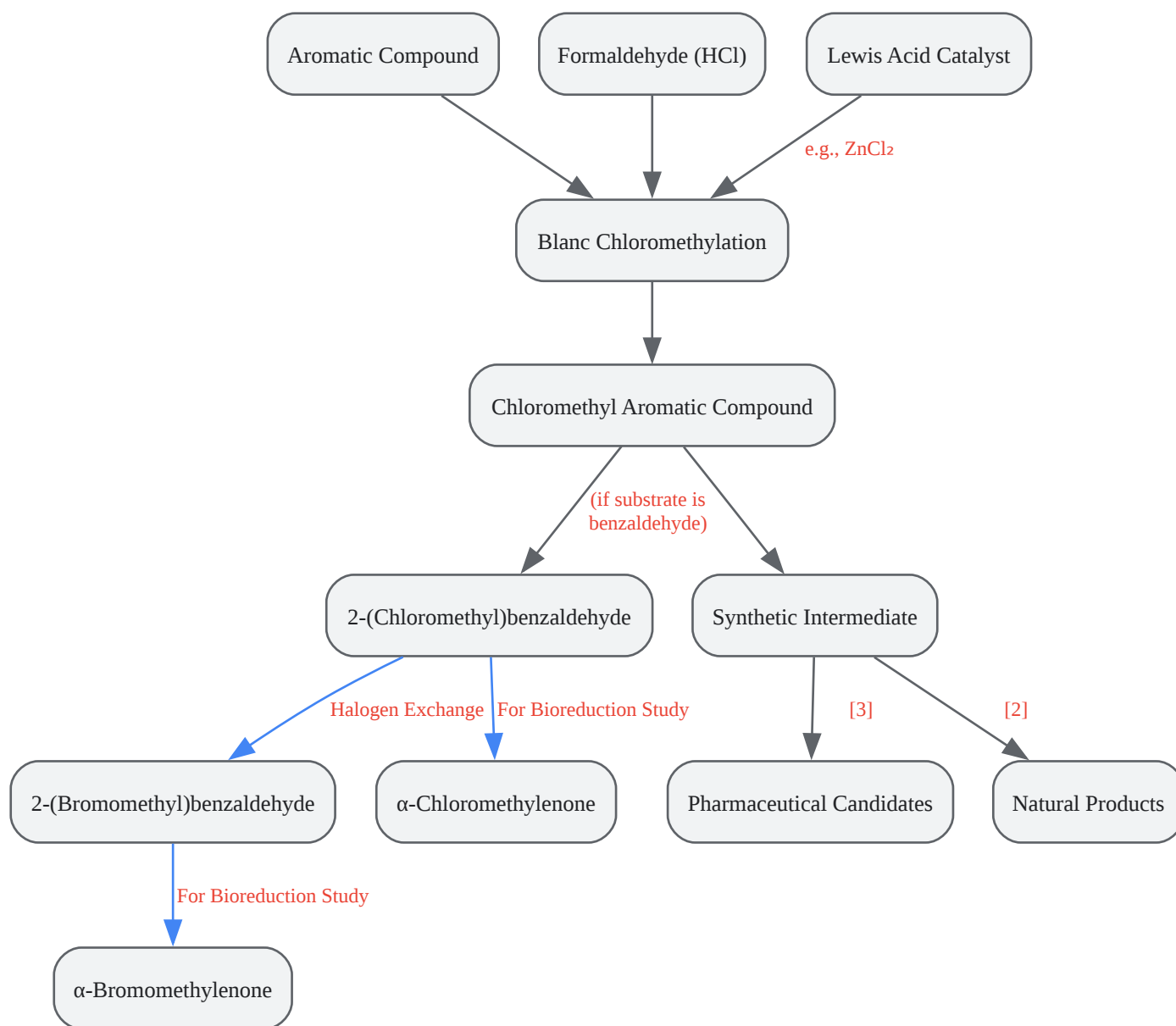
Detailed Experimental Context

The comparative data comes from a study investigating the bioreduction of α -halomethylenones by the yeast *Saccharomyces cerevisiae* [1]. In this context, 2-(chloromethyl)benzaldehyde and **2-(bromomethyl)benzaldehyde** are first converted into larger enone structures (α -halomethylenones) which then serve as the actual substrates.

The core finding is that both compounds, as part of these α -halomethylenones, undergo a **reduction-elimination-reduction sequence** to ultimately form α -methylketones [1]. The critical step where their reactivity differs is the **dehydrohalogenation (elimination)**. The carbon-bromine bond in the bromo-substituted intermediate cleaves more readily than the carbon-chlorine bond, leading to a higher final yield of the product [1].

Synthetic Pathways and Applications

These ortho-substituted benzaldehydes are valuable synthetic building blocks. The general reaction for synthesizing such chloromethylated aromatic compounds is the **Blanc Chloromethylation** [2].



[Click to download full resolution via product page](#)

The search results also indicate that these compounds and their derivatives are used in the synthesis of more complex molecules for **drug development**, such as compounds investigated for modulating hemoglobin [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Enantiodivergence in the reduction of α -methyl and α - ... [sciencedirect.com]
2. Blanc Chloromethylation Reaction [alfa-chemistry.com]
3. US10017491B2 - Compounds and uses thereof for the ... [patents.google.com]

To cite this document: Smolecule. [2-(Bromomethyl)benzaldehyde vs 2-(Chloromethyl)benzaldehyde reactivity]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b683604#2-bromomethyl-benzaldehyde-vs-2-chloromethyl-benzaldehyde-reactivity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com